

# Chemical structure and molecular formula of Omoconazole nitrate

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## Compound of Interest

Compound Name: Omoconazole nitrate

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## Omoconazole Nitrate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals


### Introduction

**Omoconazole nitrate** is a topical antifungal agent belonging to the imidazole class of drugs. It is effective against a broad spectrum of fungi, including dermatophytes and yeasts, which are responsible for various cutaneous mycoses. This technical guide provides an in-depth analysis of the chemical structure, molecular formula, and key physicochemical properties of **Omoconazole nitrate**. Additionally, it outlines a representative experimental protocol for assessing its in vitro antifungal efficacy.

### Chemical Structure and Molecular Formula

**Omoconazole nitrate** is the nitrate salt of Omoconazole. The chemical structure is characterized by an imidazole ring linked to a substituted styryl ether moiety. The systematic IUPAC name is 1-[(Z)-1-[2-(4-chlorophenoxy)ethoxy]-1-(2,4-dichlorophenyl)prop-1-en-2-yl]imidazole;nitric acid.

The molecular formula of **Omoconazole nitrate** is C<sub>20</sub>H<sub>18</sub>Cl<sub>3</sub>N<sub>3</sub>O<sub>5</sub>.[\[1\]](#)[\[2\]](#)

 Chemical Structure of Omoconazole nitrate

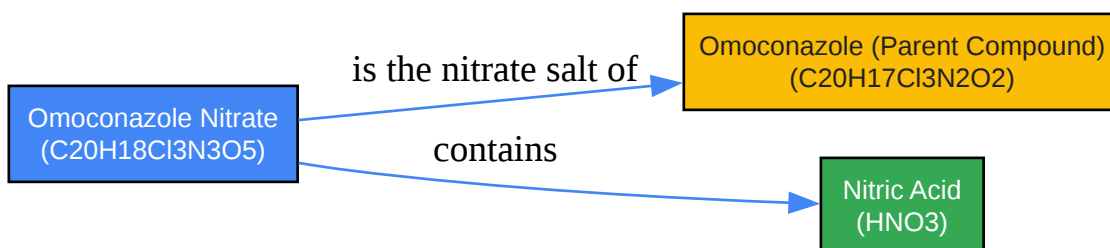
## Physicochemical and Quantitative Data

A summary of the key quantitative properties of **Omoconazole nitrate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	486.7 g/mol	[1][2]
Exact Mass	485.031204 Da	[1][3]
CAS Number	83621-06-1	[1][3][4][5]
Melting Point	118-120 °C	[4]
Topological Polar Surface Area	102 Å <sup>2</sup>	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	7	[2]

## Logical Relationship of Omoconazole Nitrate

The following diagram illustrates the relationship between **Omoconazole nitrate** and its constituent parts.



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Figure 1: Logical relationship of **Omoconazole Nitrate**.

## Experimental Protocols

# In Vitro Antifungal Susceptibility Testing: Agar Dilution Method

The following is a detailed methodology for determining the Minimum Inhibitory Concentration (MIC) of **Omoconazole nitrate** against various fungal isolates, based on established antifungal susceptibility testing protocols.<sup>[2]</sup>

## 1. Preparation of Media and Antifungal Agent:

- A stock solution of **Omoconazole nitrate** is prepared in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- Serial twofold dilutions of the **Omoconazole nitrate** stock solution are prepared.
- Each dilution is then added to molten Sabouraud Dextrose Agar at a temperature of 45-50°C to achieve the final desired concentrations.
- The agar is poured into sterile Petri dishes and allowed to solidify.

## 2. Inoculum Preparation:

- Fungal isolates (e.g., *Trichophyton rubrum*, *Candida albicans*) are cultured on appropriate agar plates to obtain pure colonies.
- A suspension of the fungal colonies is prepared in sterile saline or phosphate-buffered saline (PBS).
- The turbidity of the suspension is adjusted to a 0.5 McFarland standard, which corresponds to approximately  $1-5 \times 10^6$  colony-forming units (CFU)/mL.

## 3. Inoculation and Incubation:

- The prepared fungal inoculum is spotted onto the surface of the agar plates containing the different concentrations of **Omoconazole nitrate**.
- A control plate containing no antifungal agent is also inoculated to ensure the viability of the fungal isolates.

- The plates are incubated at a temperature of 28-35°C for a period of 24-72 hours, depending on the growth rate of the specific fungal species.

#### 4. Determination of Minimum Inhibitory Concentration (MIC):

- Following incubation, the plates are visually inspected for fungal growth.
- The MIC is defined as the lowest concentration of **Omoconazole nitrate** that completely inhibits the visible growth of the fungal isolate.

Studies have shown that **Omoconazole nitrate** exhibits potent in vitro activity against a wide range of medically important fungi, with MIC values often being equal to or lower than those of comparator antifungal agents like bifonazole.[2] The antifungal spectrum includes most yeasts, dimorphic fungi, non-pigmented hyphomycetes, and dermatophytes.[2]

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## References

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Address: 3281 E Guasti Rd

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